

Application of Cocamide DEA in Pesticide Formulation Research

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Compound of Interest

Compound Name: Coconut diethanolamide

Cat. No.: B560693

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Application Note AP-AGRO-CDEA-001

Introduction

Cocamide Diethanolamine (Cocamide DEA) is a non-ionic surfactant derived from the reaction of fatty acids from coconut oil with diethanolamine.[1] It is widely recognized for its excellent emulsifying, foam-boosting, viscosity-modifying, and wetting properties in the cosmetic and detergent industries.[2][3][4] These inherent physicochemical characteristics suggest its potential utility in agrochemical formulations, such as emulsifiable concentrates (ECs), suspension concentrates (SCs), and as a tank-mix adjuvant to enhance the efficacy of pesticides.[3][5] Its biodegradable nature further presents it as a potentially more environmentally benign component in pesticide formulations.[2] This document outlines the potential applications, experimental protocols, and available data for researchers investigating the use of Cocamide DEA in pesticide formulation research.

Principle of Application in Pesticide Formulations

The efficacy of a pesticide is often dependent on its formulation, which ensures the stable delivery of the active ingredient to the target pest. Non-ionic surfactants like Cocamide DEA can play a crucial role in this process through several mechanisms:

- **Emulsification:** Many pesticide active ingredients are oily liquids or solids that are insoluble in water. Cocamide DEA can act as an emulsifier, enabling these active ingredients to be

formulated as emulsifiable concentrates (ECs) that form stable oil-in-water emulsions when diluted in the spray tank.[2][3] This ensures a uniform application of the pesticide.

- **Wetting and Spreading:** The waxy cuticle of plant leaves can prevent water-based pesticide sprays from adhering to and spreading across the leaf surface. As a surfactant, Cocamide DEA reduces the surface tension of spray droplets, leading to better wetting and a larger coverage area, which can enhance the absorption of systemic pesticides and the effectiveness of contact pesticides.[2][6]
- **Adjuvant Activity:** When added to a spray tank, adjuvants can improve the performance of pesticides. Cocamide DEA, as a potential adjuvant, could enhance the uptake of herbicides, insecticides, and fungicides, possibly leading to reduced application rates of the active ingredient.[5][7]
- **Formulation Stability:** Cocamide DEA's viscosity-building properties can help to stabilize pesticide formulations, preventing the settling of solid particles in suspension concentrates or the separation of phases in emulsions during storage.[2][8]

Data Presentation

While specific research on the application of Cocamide DEA in agricultural pesticide formulations is limited, data from related studies can provide insights into its potential efficacy.

Table 1: Efficacy of a 10% Cocamide DEA Lotion against Head Lice (*Pediculus humanus capitis*)

This data, from a study on the pediculicidal and ovicidal activity of Cocamide DEA, demonstrates its potential as an active ingredient or potent adjuvant in insecticidal formulations. The mode of action is suggested to be the disruption of the insect's cuticular lipid layer.[9][10]

Treatment Group	Application Time	Outcome Measure	Success Rate (%)
10% Cocamide DEA Lotion	60 minutes	Pediculicidal	13.0% [9]
1% Permethrin (Control)	10 minutes	Pediculicidal	23.8% [9]
10% Cocamide DEA Lotion (overnight, concentrated by drying)	8 hours	Pediculicidal	17.9% [9]
10% Cocamide DEA Lotion (2 applications, 7 days apart)	2 hours each	Pediculicidal	33.9% [9]

Table 2: Adjuvant Effect of Coconut Oil on the Efficacy of Herbicides

This study on coconut oil, the raw material for Cocamide DEA, highlights the potential for coconut-derived substances to act as effective adjuvants for herbicides. The data shows a significant improvement in the control of weed species when coconut oil is added to the herbicide spray.[\[7\]](#)

Herbicide	Adjuvant	Target Weed	Parameter	Value
Nicosulfuron	Coconut Oil	Digitaria sanguinalis	GR ₅₀ Ratio	1.47[7]
Nicosulfuron	Coconut Oil	Amaranthus retroflexus	GR ₅₀ Ratio	1.69[7]
Nicosulfuron	Coconut Oil	Digitaria sanguinalis	GR ₅₀ (g a.i./hm ²)	3.99[7]
Nicosulfuron	Coconut Oil	Amaranthus retroflexus	GR ₅₀ (g a.i./hm ²)	10.13[7]
Nicosulfuron	Coconut Oil	-	Contact Angle (°)	53.90[7]
Mesotrione	Coconut Oil	Digitaria sanguinalis	Fresh Weight Control Efficiency	Significantly Improved[7]
Mesotrione	Coconut Oil	Amaranthus retroflexus	Fresh Weight Control Efficiency	Significantly Improved[7]

*GR₅₀ Ratio: The ratio of the herbicide dose required to cause a 50% reduction in plant growth without and with the adjuvant.

Experimental Protocols

The following are generalized protocols for researchers to evaluate Cocamide DEA in pesticide formulations. These should be adapted based on the specific active ingredient and target application.

Protocol 1: Preparation of an Emulsifiable Concentrate (EC) Formulation

Objective: To prepare a stable EC formulation of a water-insoluble pesticide active ingredient using Cocamide DEA as an emulsifier.

Materials:

- Pesticide Active Ingredient (technical grade)
- Cocamide DEA
- Aromatic solvent (e.g., Solvesso™ 150)
- Co-emulsifier (optional, e.g., calcium dodecylbenzenesulfonate)
- Beakers, magnetic stirrer, and stir bars
- Graduated cylinders and pipettes
- Balance

Procedure:

- Weigh the required amount of the pesticide active ingredient into a beaker.
- Add the aromatic solvent and stir until the active ingredient is completely dissolved.
- In a separate beaker, weigh the required amount of Cocamide DEA and the co-emulsifier (if used).
- Slowly add the emulsifier blend to the active ingredient-solvent mixture while stirring continuously.
- Continue stirring for 15-20 minutes until a homogenous solution is obtained.
- Store the resulting EC formulation in a sealed container for stability testing.

Protocol 2: Evaluation of Emulsion Stability

Objective: To assess the stability of the emulsion formed when the EC formulation is diluted with water.

Materials:

- EC formulation from Protocol 1

- Standard hard water (e.g., CIPAC Standard Water D)
- 100 mL graduated cylinders with stoppers
- Timer

Procedure:

- Add 95 mL of standard hard water to a 100 mL graduated cylinder.
- Pipette 5 mL of the EC formulation into the cylinder.
- Stopper the cylinder and invert it 10 times.
- Place the cylinder in a rack at a constant temperature (e.g., 25°C) and start the timer.
- Observe and record the volume of any cream or sediment that forms at the top or bottom of the emulsion at regular intervals (e.g., 30 minutes, 1 hour, 2 hours, 24 hours).
- A stable emulsion will show minimal or no separation over the observation period.

Protocol 3: Greenhouse Efficacy Trial for a Herbicide Formulation

Objective: To determine if the addition of Cocamide DEA as an adjuvant enhances the efficacy of a herbicide.

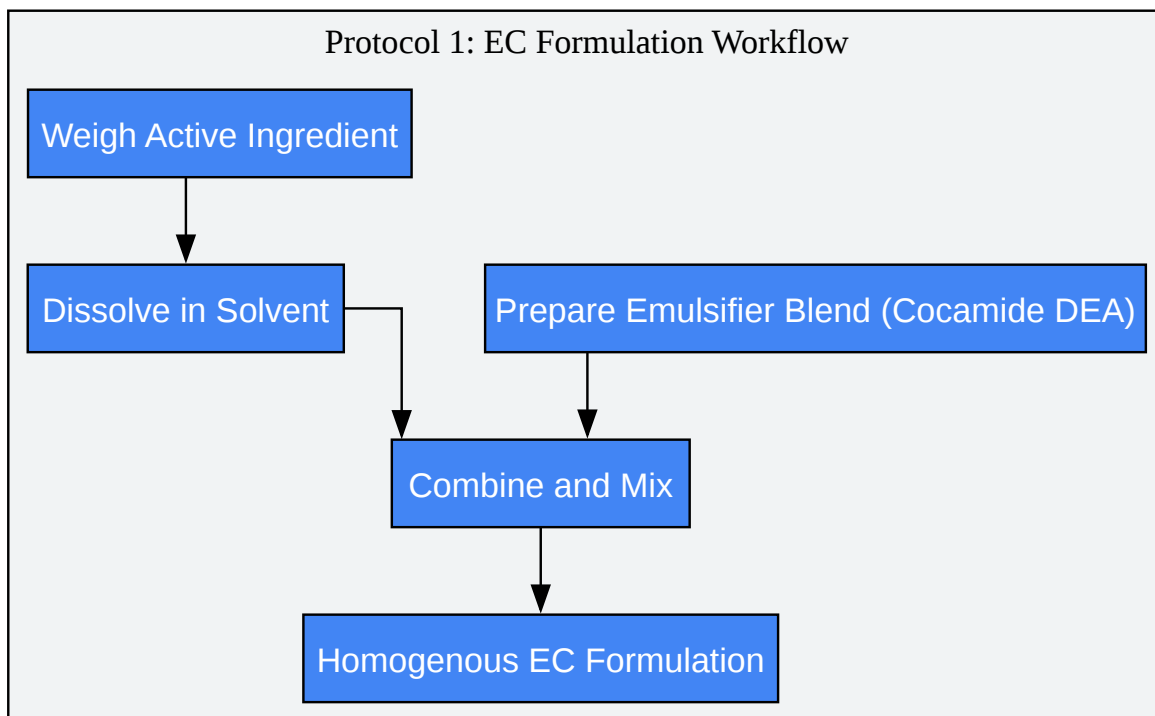
Materials:

- Target weed species grown in pots
- Commercial herbicide formulation
- Cocamide DEA
- Pressurized spray chamber
- Balance and volumetric flasks

Procedure:

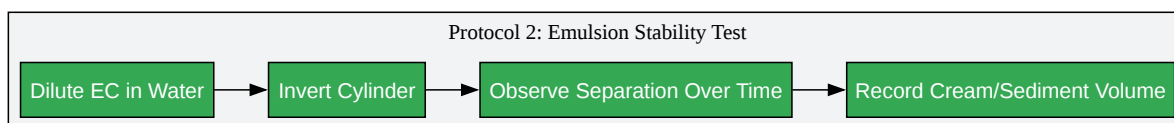
- Grow the target weed species to a uniform growth stage (e.g., 3-4 leaf stage).
- Prepare the herbicide spray solutions. This should include:
 - A control (water only)
 - The herbicide at its recommended rate and at a series of lower rates.
 - The herbicide at the same series of rates, with the addition of Cocamide DEA at a predetermined concentration (e.g., 0.25% v/v).
- Randomly assign the treatments to the potted plants.
- Apply the spray solutions to the plants using a calibrated spray chamber to ensure uniform coverage.
- Return the plants to the greenhouse and observe them over a period of 14-21 days.
- Assess herbicide efficacy by visual injury ratings and by harvesting the above-ground biomass and measuring the fresh or dry weight.
- Analyze the data to determine if the addition of Cocamide DEA significantly increased the herbicide's activity (e.g., by lowering the dose required for a certain level of weed control).

Visualizations



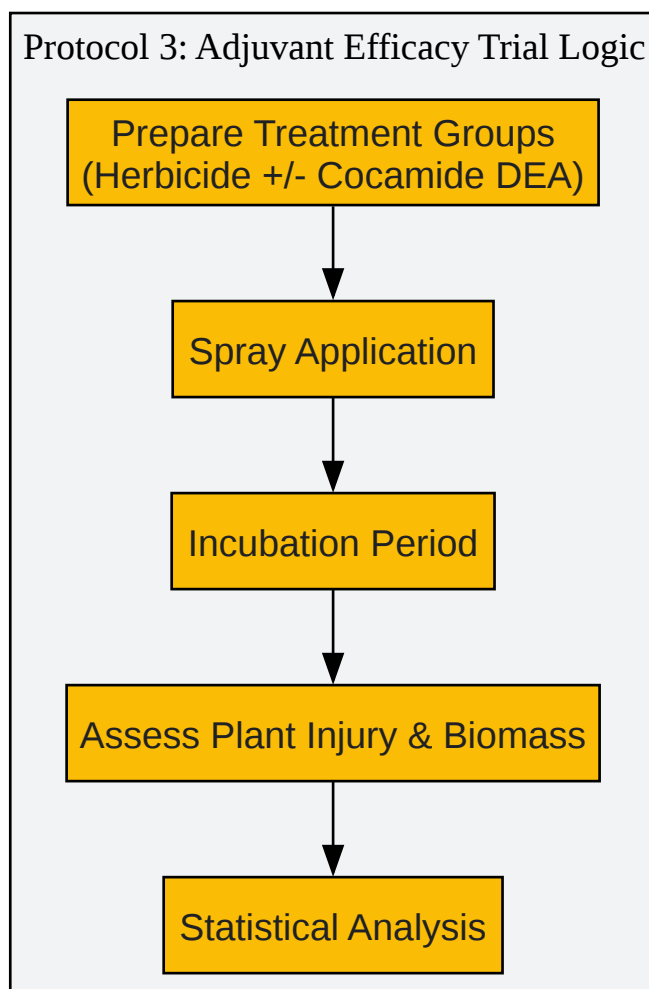
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Caption: Workflow for preparing an Emulsifiable Concentrate.



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Caption: Process for evaluating emulsion stability.



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Caption: Logical flow of a greenhouse efficacy trial.

Safety Considerations

Cocamide DEA is listed by the International Agency for Research on Cancer (IARC) as a Group 2B carcinogen, meaning it is possibly carcinogenic to humans, based on animal studies. The California Office of Environmental Health Hazard Assessment also lists it under Proposition 65. Researchers should handle Cocamide DEA with appropriate personal protective equipment (PPE), including gloves and safety glasses, and work in a well-ventilated area. It is also important to avoid co-formulation with nitrosating agents to prevent the formation of potentially carcinogenic nitrosamines.

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